

# physicochemical properties of 9-decynoic acid

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## Compound of Interest

Compound Name: **9-Decynoic acid**

Cat. No.: **B155247**

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An In-depth Technical Guide to the Physicochemical Properties of **9-Decynoic Acid**

## Introduction

**9-Decynoic acid** is an unsaturated fatty acid characterized by a ten-carbon chain with a terminal alkyne group. This terminal triple bond makes it a valuable building block in organic synthesis, particularly for the construction of more complex molecules through reactions such as "click chemistry." Its unique structure imparts specific physicochemical properties that are of interest to researchers in chemistry and drug development. This guide provides a detailed overview of these properties, along with experimental protocols for their determination and relevant biochemical pathway diagrams.

## Physicochemical Properties of 9-Decynoic Acid

The following table summarizes the key physicochemical properties of **9-decynoic acid**.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	168.23 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	22 °C	<a href="#">[5]</a>
Boiling Point	281.375 °C at 760 mmHg	<a href="#">[5]</a>
pKa (Predicted)	4.77 ± 0.10	<a href="#">[1]</a> <a href="#">[5]</a>
Density	0.978 g/cm <sup>3</sup>	<a href="#">[5]</a>
Refractive Index	1.4036 (estimate)	<a href="#">[5]</a>
Flash Point	134.305 °C	<a href="#">[5]</a>
LogP	2.43490	<a href="#">[5]</a>
Solubility	Insoluble in water; soluble in alcohol.	<a href="#">[6]</a>

## Experimental Protocols

### Synthesis of 9-Decenoic Acid (as a precursor, followed by conversion)

A common synthetic route to related unsaturated fatty acids can be adapted. For instance, the synthesis of 9-decenoic acid often involves the hydrolysis of its methyl ester.[\[7\]](#)

Materials:

- 9-decenoic acid methyl ester (DAME)
- Isopropyl alcohol
- Water
- Potassium hydroxide (10 M aqueous solution)
- Concentrated hydrochloric acid (37%)

- Saturated sodium chloride solution
- Anhydrous sodium sulfate

Procedure:

- A 5-L, 5-necked round-bottom flask is equipped with a mechanical stirrer, an addition funnel, a condenser, a thermocouple, and a stopper.
- The flask is charged with 1106 g of DAME, 540 mL of water, and 300 mL of isopropyl alcohol.<sup>[7]</sup>
- Nitrogen gas is passed through the headspace of the flask for 15 minutes.<sup>[7]</sup>
- A 10 M aqueous solution of potassium hydroxide (660 mL) is added over a period of 5 minutes. The temperature of the reaction mixture may increase to approximately 55 °C.<sup>[7]</sup>
- The mixture is stirred for four hours at a temperature of about 30 °C.<sup>[7]</sup>
- The flask is placed in a water bath. Concentrated aqueous hydrochloric acid (37%, 600 mL) is added in portions over one hour, maintaining the temperature below 40 °C, until the pH is between 1 and 2.<sup>[7]</sup>
- The organic layer is separated and washed with saturated NaCl solution (3 x 250 mL).<sup>[7]</sup>
- The organic layer is dried over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filtered, and concentrated under reduced pressure.<sup>[7]</sup>
- The final product is purified by distillation (2 torr, 140 °C) to yield 9-decenoic acid as a colorless liquid.<sup>[7]</sup>

To obtain **9-decynoic acid**, a similar hydrolysis of the corresponding methyl ester, methyl 9-decynoate, would be performed.

## Determination of Solubility Class for a Carboxylic Acid

This protocol provides a general method for determining the solubility of a carboxylic acid like **9-decynoic acid** in various solvents to classify it.<sup>[8][9]</sup>

## Materials:

- **9-decynoic acid**
- Distilled water
- 5% NaOH solution
- 5% NaHCO<sub>3</sub> solution
- 5% HCl solution
- Concentrated H<sub>2</sub>SO<sub>4</sub>
- Small test tubes

## Procedure:

- Water Solubility: Add approximately 25 mg of **9-decynoic acid** to 0.5 mL of distilled water in a test tube. Mix thoroughly. If the compound is water-soluble, test the pH of the solution. A pH of 4 or lower suggests a carboxylic acid.[8]
- 5% NaOH Solubility: If the compound is insoluble in water, add 25 mg of the acid to 0.5 mL of 5% NaOH solution. Mix well. Solubility in NaOH indicates an acidic compound.
- 5% NaHCO<sub>3</sub> Solubility: To a separate test tube, add 25 mg of the acid to 0.5 mL of 5% NaHCO<sub>3</sub> solution. Effervescence (release of CO<sub>2</sub> gas) or solubility indicates a carboxylic acid.[8][10]
- 5% HCl Solubility: If the compound is insoluble in water and NaOH, test its solubility in 0.5 mL of 5% HCl. This test is primarily for basic compounds like amines.[8]
- Concentrated H<sub>2</sub>SO<sub>4</sub> Solubility: For compounds insoluble in the above solutions, add 25 mg to 0.5 mL of concentrated H<sub>2</sub>SO<sub>4</sub>. Solubility in concentrated sulfuric acid can indicate the presence of functional groups that can be protonated, such as alkenes, alkynes, alcohols, ketones, and esters.[8]

## Determination of pKa by <sup>1</sup>H NMR Spectroscopy

The pKa of a compound can be determined by monitoring the chemical shifts of protons adjacent to the acidic or basic site as a function of pH.[11]

Materials:

- **9-decynoic acid**
- D<sub>2</sub>O (Deuterium oxide)
- Standard buffer solutions of known pH
- NMR spectrometer

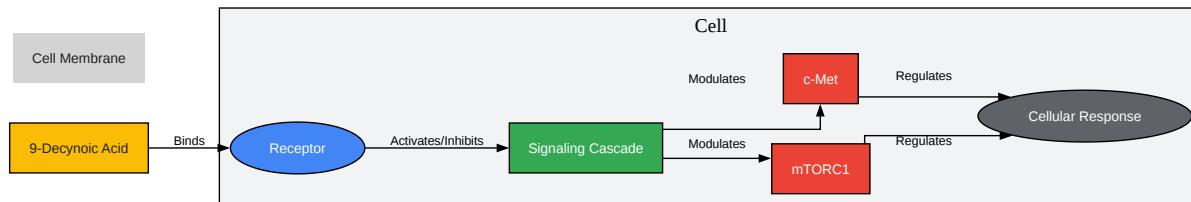
Procedure:

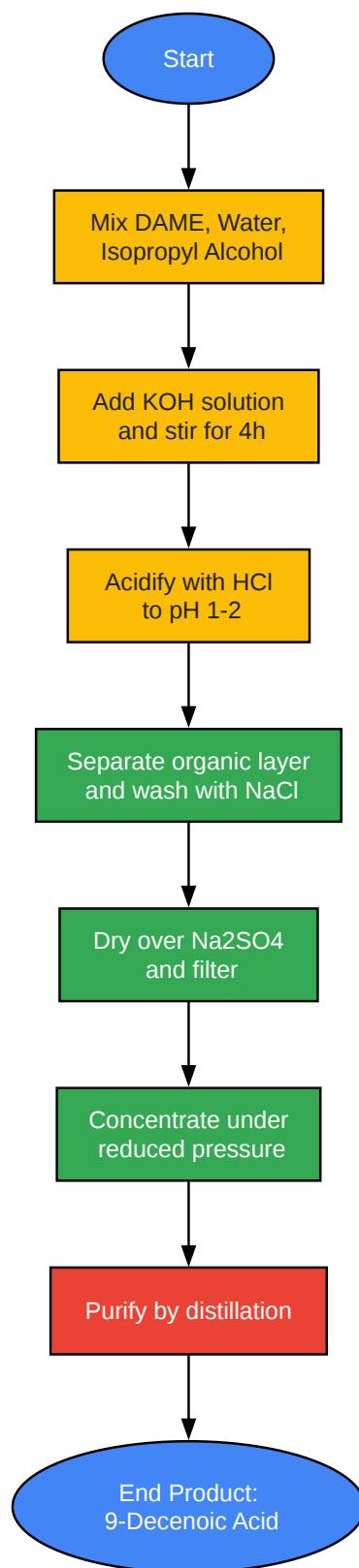
- Prepare a series of samples of **9-decynoic acid** in D<sub>2</sub>O, each adjusted to a different pH using the standard buffer solutions.
- Acquire the <sup>1</sup>H NMR spectrum for each sample.
- Identify a proton signal whose chemical shift is sensitive to the protonation state of the carboxylic acid group (e.g., the protons on the carbon alpha to the carboxyl group).
- Plot the chemical shift of this proton as a function of pH.
- The resulting plot should be a sigmoidal curve. The inflection point of this curve corresponds to the pKa value of the carboxylic acid.[11]

## Visualizations

### Illustrative Fatty Acid Signaling Pathway

While specific signaling pathways for **9-decynoic acid** are not extensively documented, decanoic acid, a related saturated fatty acid, has been shown to inhibit mTORC1 signaling and target c-Met signaling cascades. The following diagram illustrates a generalized pathway that could be modulated by such fatty acids.





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